

analytical methods for Sulphur Blue 10 characterization

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sulphur Blue 10

CAS No.: 1327-62-4

Cat. No.: S1824109

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Analytical Methods for Characterizing Sulphur Blue 10

The table below summarizes the primary analytical techniques used for the characterization of **Sulphur Blue 10**, based on information gathered from chemical databases and supplier specifications [1] [2].

Analytical Aspect	Method/Technique	Key Details
Structural Analysis	Not Specified	--
Purity Assessment	Supplier Specification [3]	Purity: 95%
Solubility Profile	Standard Solubility Tests [1] [2]	Slightly soluble in hot water; soluble in sodium sulfide solution; insoluble in other organic solvents.
Color & Fastness Properties	ISO & AATCC Standard Tests [1] [2]	See Table 2 for detailed fastness ratings.

Analytical Aspect	Method/Technique	Key Details
Sulfur Content Analysis	High-Temperature Combustion with UV-Fluorescence Detection [4]	Converts organically bound sulfur to SO ₂ , which is then quantified by ultraviolet fluorescence.

Detailed Experimental Protocols

Solubility Testing

This protocol determines the solubility profile of **Sulphur Blue 10**, a key parameter for its application in dyeing processes [1] [2].

Materials:

- **Sulphur Blue 10** sample
- Deionized water
- Sodium sulfide solution
- Common organic solvents
- Test tubes, water bath, centrifuge

Procedure:

- Weigh equal small quantities of the dye powder into separate test tubes.
- Add different solvents to each tube: hot deionized water, sodium sulfide solution, and selected organic solvents.
- Shake or vortex the mixtures thoroughly.
- Observe and record the dissolution in each solvent. **Sulphur Blue 10** is typically slightly soluble in hot water and readily soluble in sodium sulfide solution, yielding an almost colorless solution. It is insoluble in other organic solvents [1] [2].
- Centrifuge any unclear mixtures to distinguish between true dissolution and suspension.

Color Fastness Assessment

This protocol evaluates the dye's resistance to various conditions using standardized scales.

Materials:

- Dyed fabric sample
- ISO or AATCC test apparatus
- Gray scales for staining and color change evaluation

Procedure:

- **Sample Preparation:** Prepare standardized fabric samples dyed with **Sulphur Blue 10**.
- **Testing:** Subject the samples to specific tests based on ISO or AATCC standards [1] [2]:
 - **Soaping:** Treat the sample in a soap solution under defined time and temperature.
 - **Perspiration:** Expose the sample to artificial acidic and alkaline perspiration solutions.
 - **Light Fastness:** Place the sample in a xenon-arc fading apparatus for a set duration.
 - **Rubbing/Crocking:** Assess dry and wet rubbing fastness using a crockmeter.
- **Evaluation:** After testing, assess the degree of color transfer (staining) and color change on the original sample using the appropriate gray scales. Record the ratings as detailed in Table 2.

Properties and Performance Data of Sulphur Blue 10

The following table summarizes the key chemical properties and color fastness ratings of **Sulphur Blue 10**.

Table 1: Chemical & Physical Properties

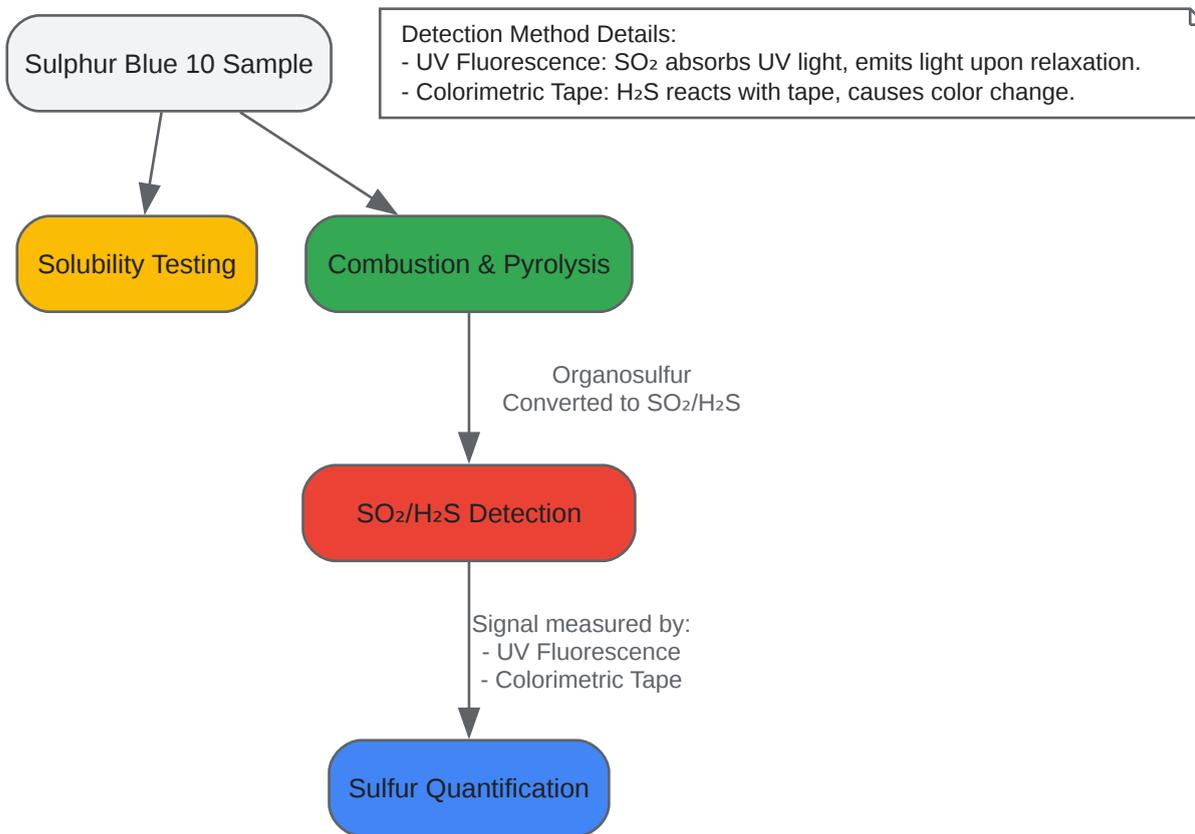
Property	Description
CAS Registry Number	1327-62-4 [5] [1] [2]
Common Synonyms	Immedial New Blue FBL; Sulphur Blue FBL; C.I. 53470 [5] [1] [2]
Appearance	Blue powder [1] [2]
Solubility	Slightly soluble in hot water; soluble in sodium sulfide solution; insoluble in other organic solvents [1] [2].
Reaction to Sulfuric Acid	Appears cobalt blue in concentrated H ₂ SO ₄ ; precipitates as blue upon dilution [1] [2].

Table 2: Standard Color Fastness Ratings

Test	Condition	ISO Rating	AATCC Rating
Acid Resistance	--	4-5	5 [1] [2]
Alkali Resistance	--	4-5	4 [1] [2]
Light Fastness	--	5-6	5-6 [1] [2]
Fulling	--	2-3	3 [1] [2]
Perspiration Fastness	Moderate	4	--
	Severe	3-4	--
Soaping Fastness	--	2-3	--

Analytical Workflow and Sulfur Detection

For comprehensive characterization, multiple techniques can be combined into a single workflow. Furthermore, specialized methods are required for precise sulfur quantification.



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Principles of Sulfur Detection The most accurate methods for quantifying total sulfur involve converting organically bound sulfur into measurable gaseous compounds [4]:

- **High-Temperature Combustion with UV-Fluorescence:** The sample is combusted in an oxygen-rich furnace, converting all sulfur to sulfur dioxide (SO₂). The SO₂ is then exposed to UV light, becomes excited, and emits a characteristic wavelength of light upon returning to its ground state. A photomultiplier tube measures this emitted light intensity, which is directly proportional to the sulfur concentration [4].
- **Hydrogenolysis and Rateometric Colorimetry:** This method reduces organically bound sulfur to hydrogen sulfide (H₂S) via reductive pyrolysis. The H₂S then reacts with a specific Sensi-Tape, causing a visible color change. The intensity of this stain, measured by a photo-optical system, is directly proportional to the sulfur concentration in the original sample. This method is noted for its sensitivity and minimal interference [4].

Key Takeaways for Researchers

- **Leverage Standard Methods:** Color fastness is well-characterized by ISO and AATCC standards, providing a reliable framework for performance evaluation [1] [2].
- **Focus on Sulfur-Specific Quantification:** For precise elemental sulfur analysis, combustion-based techniques coupled with UV-fluorescence or colorimetric detection are highly effective and avoid common interferences [4].
- **Acknowledge Data Gaps:** Publicly available information on advanced structural elucidation techniques for this specific dye is limited. Further characterization via NMR, MS, or IR may require proprietary data from manufacturers or original research.

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To cite this document: Smolecule. [analytical methods for Sulphur Blue 10 characterization].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1824109#analytical-methods-for-sulphur-blue-10-characterization>]

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